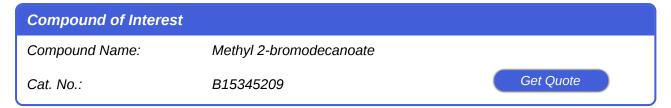


In-Depth Technical Guide: Safety and Handling of Methyl 2-Bromodecanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No comprehensive Safety Data Sheet (SDS) for **methyl 2-bromodecanoate** (CAS 617-60-7) was publicly available at the time of this writing. The following guide has been compiled using the limited available physical and chemical data for **methyl 2-bromodecanoate** and supplemented with safety and handling information from closely related alpha-bromo methyl esters, such as methyl bromoacetate. This information should be used as a guide and not a replacement for a manufacturer-provided SDS. A thorough risk assessment should be conducted before handling this chemical.

Chemical and Physical Properties

Methyl 2-bromodecanoate is a halogenated ester. While comprehensive experimental data is limited, the following table summarizes available and estimated physical and chemical properties.



Property	Value	Source
Molecular Formula	C13H25BrO2	Guidechem[1]
Molecular Weight	293.24 g/mol	Guidechem[1]
CAS Number	617-60-7	Guidechem[1]
Boiling Point	286.9 °C at 760 mmHg	Guidechem[1]
114 °C at 0.15 Torr	ChemicalBook[2]	
Density	1.127 g/cm ³	Guidechem[1]
~1.25 g/cm³ (estimate)	ChemicalBook[2]	
Flash Point	141.4 °C	Guidechem[1]
Refractive Index	1.463	Guidechem[1]
1.4572 (estimate)	ChemicalBook[2]	

Hazard Identification and Classification

Based on data for analogous alpha-bromo methyl esters, **methyl 2-bromodecanoate** is anticipated to be a hazardous substance. The primary hazards are summarized below.

Hazard Class	Category	GHS Hazard Statement (Anticipated)
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Acute Toxicity, Dermal	-	Toxic in contact with skin
Acute Toxicity, Inhalation	-	May cause respiratory irritation



Warning: Alpha-bromo esters are known lachrymators, causing irritation and tearing of the eyes.[3] They are generally toxic by ingestion and inhalation and can cause severe skin and eye irritation or burns.[3]

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **methyl 2-bromodecanoate** and similar corrosive organic liquids.

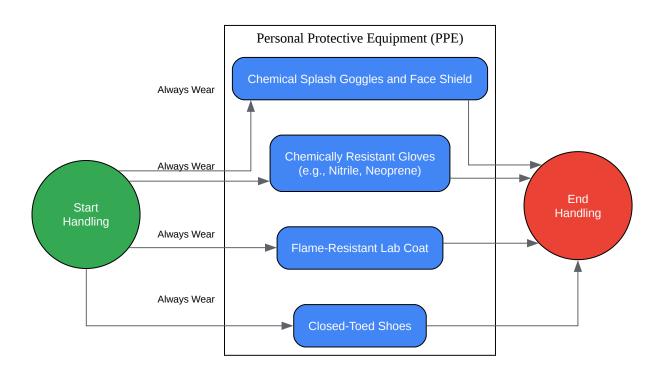
Engineering Controls

- Fume Hood: All handling of methyl 2-bromodecanoate, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily
 accessible and in good working order in the immediate vicinity of where the chemical is
 handled.

Personal Protective Equipment (PPE)

The following diagram outlines the minimum required PPE for handling **methyl 2-bromodecanoate**.





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Required Personal Protective Equipment (PPE) for handling methyl 2-bromodecanoate.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- · Wash hands thoroughly after handling.
- · Use only non-sparking tools.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material.



• When mixing with water, always add the corrosive material to the water slowly, never the other way around, to minimize exothermic reactions.[4]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store below eye level.[5]
- Segregate from incompatible materials such as acids, bases, oxidizing agents, and reducing agents.
- Store in a dedicated cabinet for corrosive materials.

Emergency Procedures First Aid Measures

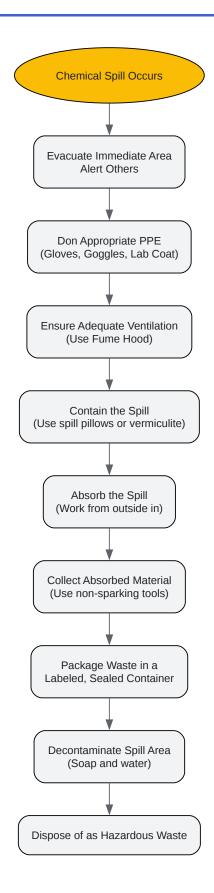
Exposure Route	First Aid Protocol	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]	
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	



Spill Cleanup Protocol

In the event of a spill, follow the procedures outlined in the diagram below. This workflow is for a minor spill of a halogenated organic liquid. For major spills, evacuate the area and contact emergency services.





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Workflow for cleaning up a minor spill of methyl 2-bromodecanoate.



Spill Cleanup Materials:

- Inert absorbent material (e.g., vermiculite, sand, spill pillows).[7]
- Sodium bicarbonate for neutralization of any acidic byproducts.[7]
- Sealable containers for waste disposal.
- Appropriate PPE.

Toxicology

No specific toxicological data for **methyl 2-bromodecanoate** was found. The information below is based on analogous compounds.

Toxicity Metric	Value (for Methyl Bromoacetate)	Species
LD50 Oral	70 mg/kg	Rat[8]
LD50 Dermal	Not available	-
LC50 Inhalation	Not available	-

Health Effects:

- Acute: Causes severe burns to skin and eyes.[9] Toxic if swallowed, with potential for severe irritation and damage to the digestive tract.[3] Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.[3]
- Chronic: May cause allergic skin reactions (sensitization). Prolonged or repeated exposure may cause dermatitis.

Disposal Considerations

- Dispose of methyl 2-bromodecanoate and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not mix with other waste streams.



Ensure waste containers are properly labeled and sealed.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Methyl 2-Bromodecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15345209#methyl-2-bromodecanoate-safety-and-handling-precautions]

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